

# Casticin (Vitexicarpin): A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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## Compound of Interest

Compound Name: Casticin

Cat. No.: B192668

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## Introduction

**Casticin**, also known as Vitexicarpin, is a methoxylated flavonol, a type of natural flavonoid compound.<sup>[1]</sup> It is predominantly isolated from various species of the Vitex genus, such as Vitex agnus-castus, Vitex trifolia, and Vitex rotundifolia, as well as from other plants like Artemisia annua.<sup>[2][3]</sup> Traditionally used in herbal medicine for its anti-inflammatory properties, **casticin** has garnered significant scientific interest for its potential therapeutic applications, particularly in oncology and immunology.<sup>[4][5]</sup> This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **casticin**, with a focus on its mechanisms of action and relevant experimental methodologies.

## Chemical Structure and Properties

**Casticin** is chemically described as 5-hydroxy-2-(3-hydroxy-4-methoxyphenyl)-3,6,7-trimethoxychromen-4-one. Its structure is characterized by a flavonoid backbone with four methoxy groups and two hydroxy groups, which contribute to its biological activity.

Table 1: Chemical and Physical Properties of **Casticin**

Property	Value	References
IUPAC Name	5-hydroxy-2-(3-hydroxy-4-methoxyphenyl)-3,6,7-trimethoxychromen-4-one	
Synonyms	Vitexicarpin, Quercetagetin 3,6,7,4'-tetramethyl ether	
CAS Number	479-91-4	
Molecular Formula	C <sub>19</sub> H <sub>18</sub> O <sub>8</sub>	
Molecular Weight	374.34 g/mol	
Appearance	Light yellow to yellow solid	
Melting Point	186-187 °C	
Solubility	DMSO: ≥ 60 mg/mL, DMF: 20 mg/mL, Ethanol: 5 mg/mL, Water: 120.7 mg/L (25 °C)	
UV λ <sub>max</sub>	210, 258, 350 nm (in Ethanol)	

## Biological Activities and Signaling Pathways

**Casticin** exhibits a wide range of pharmacological effects, with its anticancer and anti-inflammatory activities being the most extensively studied.

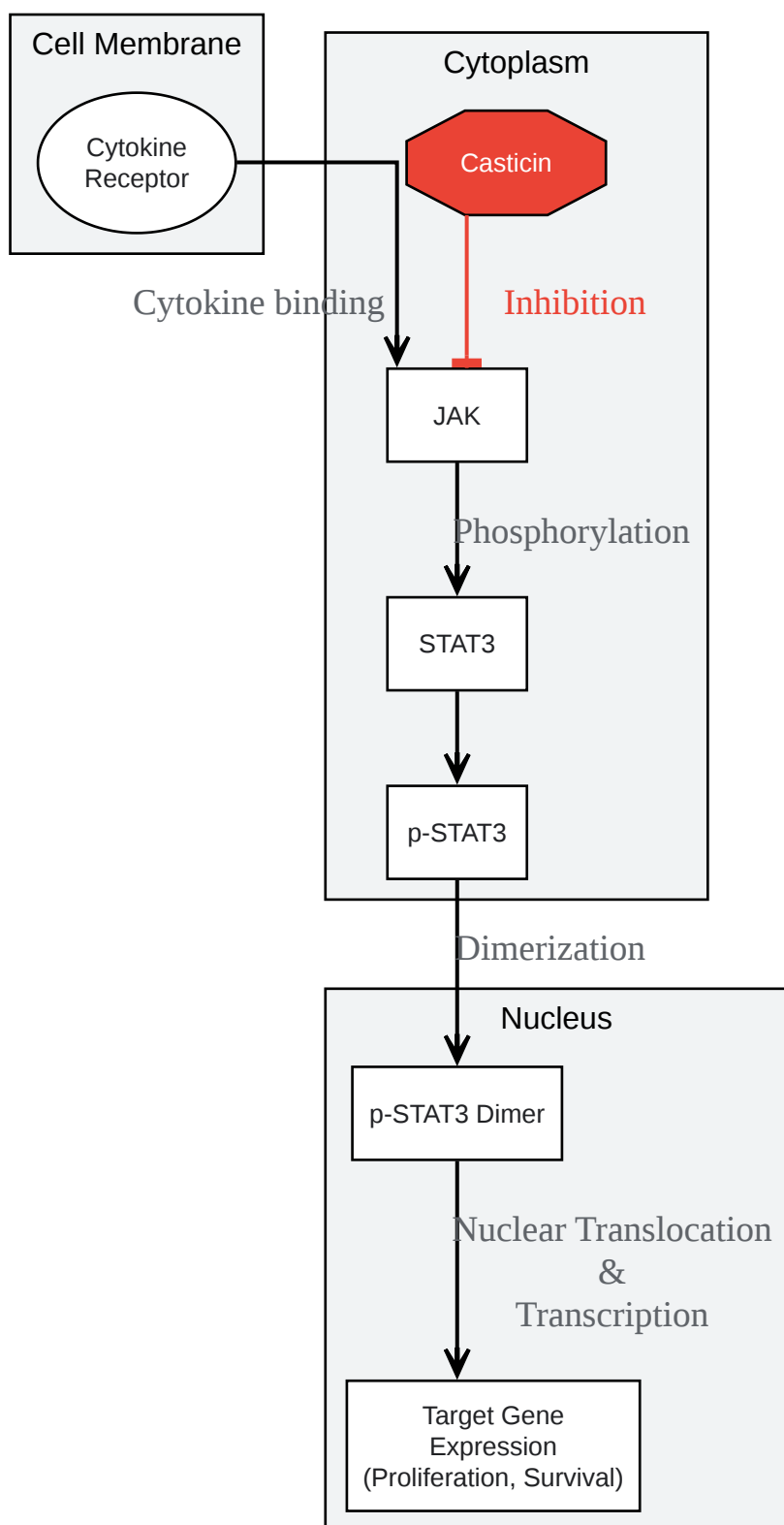
### Anticancer Activity

**Casticin** has demonstrated potent cytotoxic and anti-proliferative effects against a variety of cancer cell lines. Its mechanisms of action are multi-faceted and involve the modulation of several key signaling pathways that regulate cell cycle progression, apoptosis, and metastasis.

Table 2: In Vitro Anticancer Activity of **Casticin** (IC<sub>50</sub> Values)

Cell Line	Cancer Type	IC <sub>50</sub> (μM)	Reference
KB	Oral Carcinoma	0.23	
K562	Leukemia	5.95	
HL-60	Leukemia	4.82	
Kasumi-1	Leukemia	15.56	
786-O	Renal Carcinoma	< 8	
YD-8	Oral Squamous Carcinoma	< 8	
HN-9	Head and Neck Cancer	< 8	

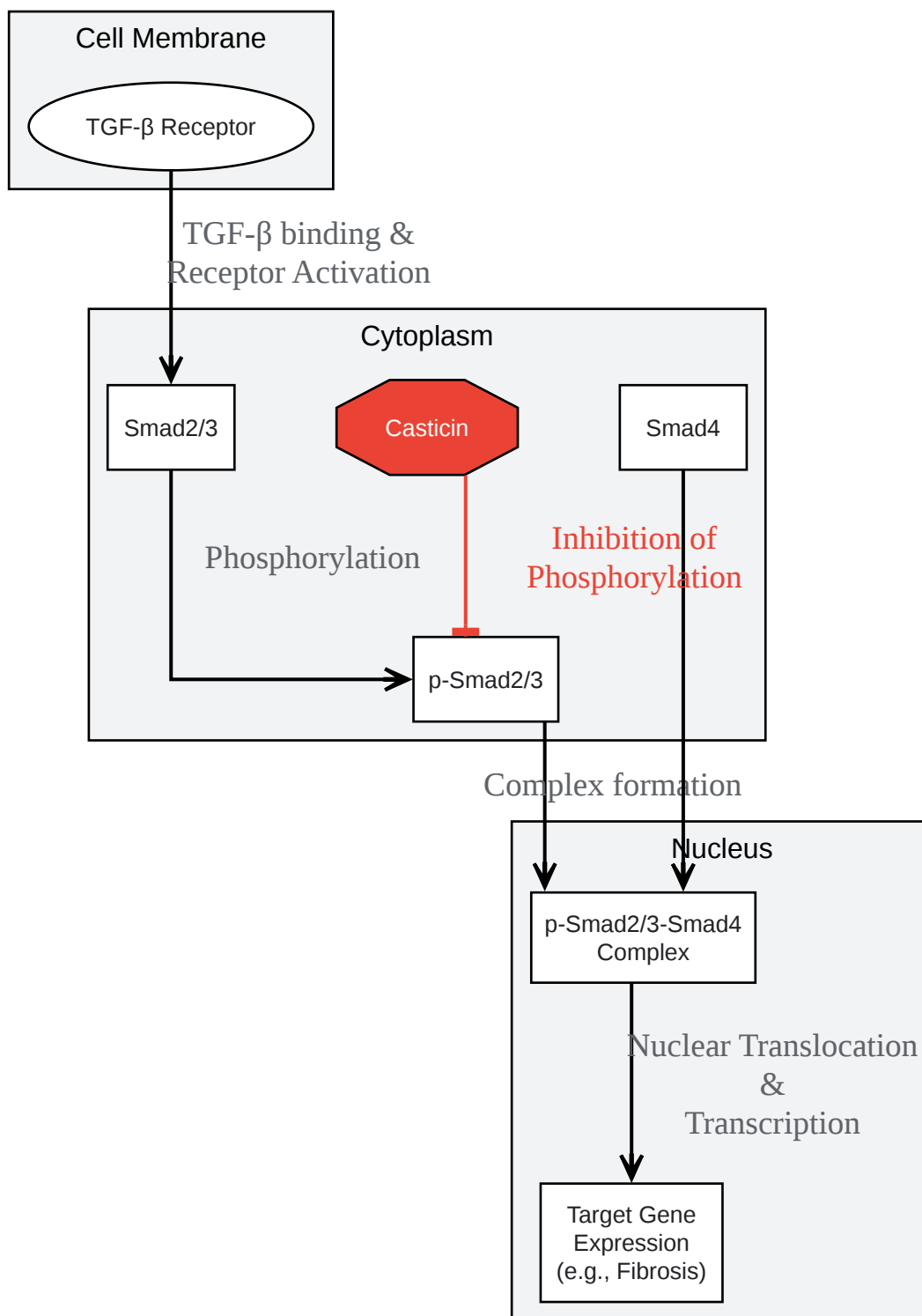
- STAT3 Pathway: **Casticin** is a known inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3) activation. By inhibiting the phosphorylation of STAT3, **casticin** can suppress the transcription of genes involved in cell proliferation and survival.



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**Casticin** inhibits the JAK/STAT3 signaling pathway.

- TGF- $\beta$ /Smad Pathway: **Casticin** has been shown to attenuate liver fibrosis by blocking the Transforming Growth Factor-beta (TGF- $\beta$ )/Smad signaling pathway. It inhibits the phosphorylation of Smad2/3, preventing their nuclear translocation and the subsequent transcription of pro-fibrotic genes.



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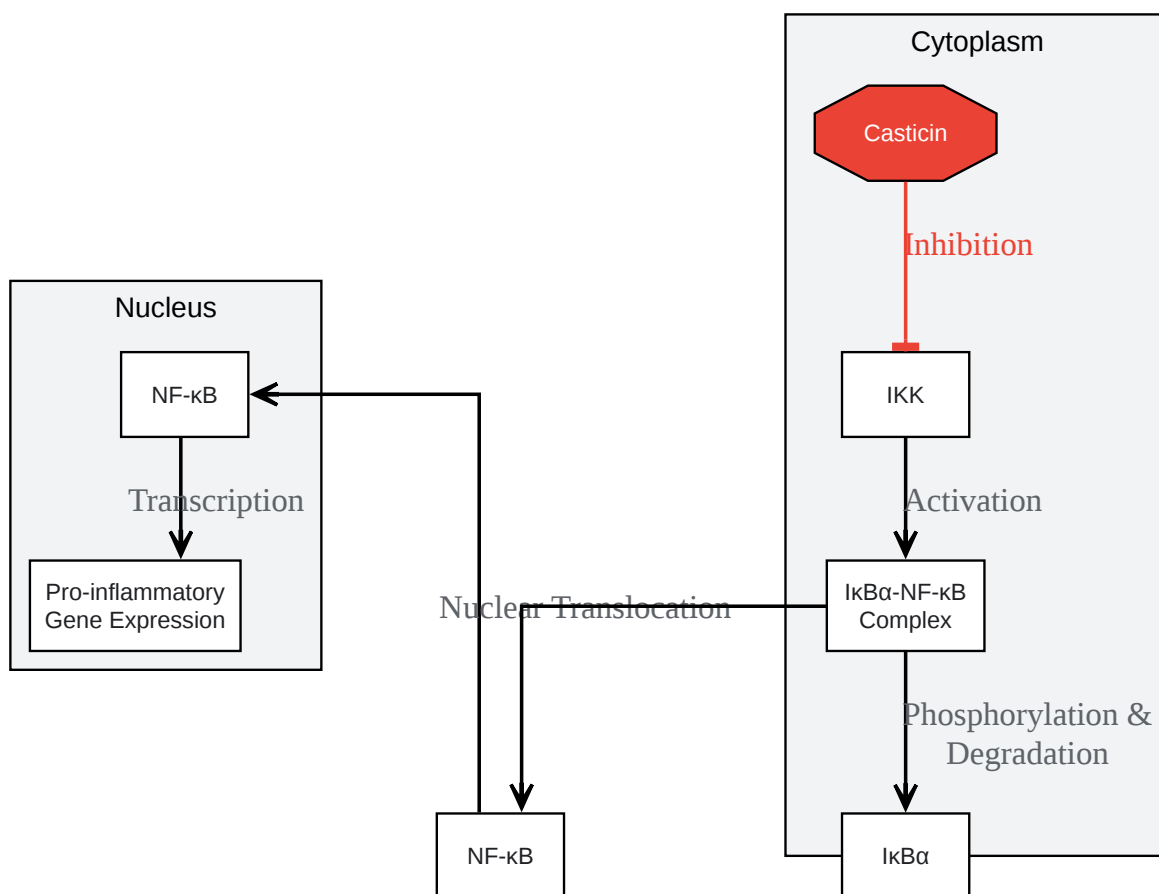
**Casticin** blocks the TGF- $\beta$ /Smad signaling pathway.

- PI3K/Akt/mTOR Pathway: **Casticin** has been reported to suppress cancer cell self-renewal and invasion through the negative regulation of the PI3K/Akt/mTOR signaling pathway.

## Anti-inflammatory Activity

**Casticin** exerts its anti-inflammatory effects by modulating key inflammatory pathways, primarily the NF- $\kappa$ B pathway.

- NF- $\kappa$ B Pathway: **Casticin** can inhibit the activation of Nuclear Factor-kappa B (NF- $\kappa$ B) by preventing the degradation of its inhibitor, I $\kappa$ B $\alpha$ . This leads to the suppression of pro-inflammatory gene expression.



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**Casticin** inhibits the NF- $\kappa$ B signaling pathway.

## Pharmacokinetics

Pharmacokinetic studies in rats have shown that **casticin** has good oral bioavailability. After oral administration, it is rapidly distributed and eliminated.

Table 3: Pharmacokinetic Parameters of **Casticin** in Rats

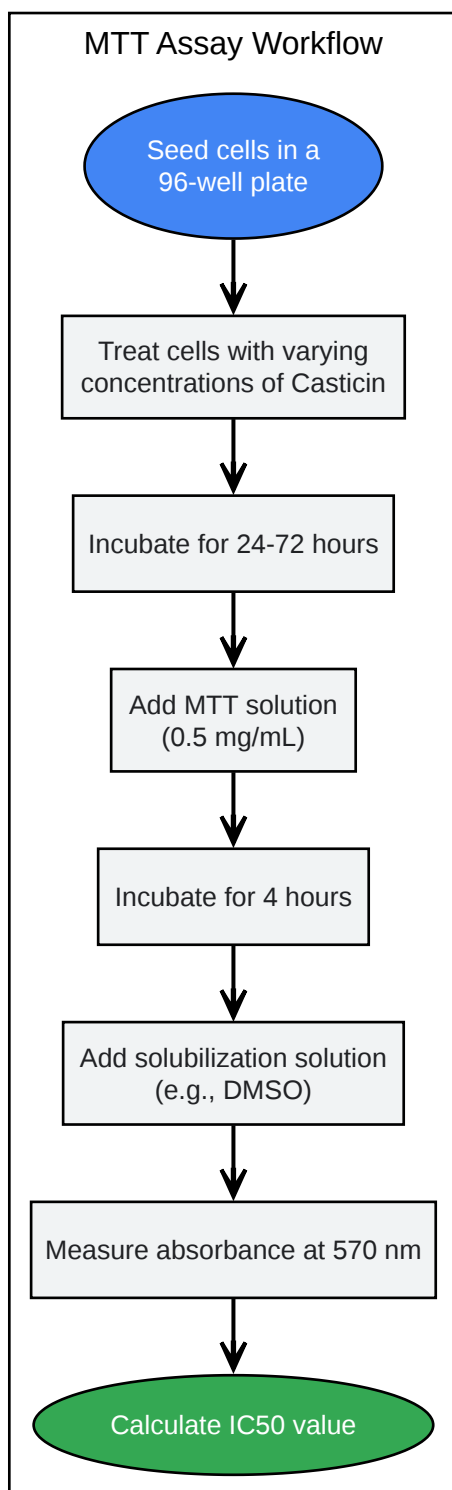
Parameter	Oral Administration (40 mg/kg)	Intravenous Administration (5 mg/kg)	Reference
T <sub>max</sub> (min)	30.0 ± 8.7	-	
C <sub>max</sub> (ng/mL)	1456.7 ± 345.2	-	
t <sub>1/2</sub> (min)	36.48 ± 7.24	20.86 ± 2.02	
AUC <sub>0-t</sub> (ng/min/mL)	67890.4 ± 16543.8	32145.6 ± 7890.1	
Absolute Bioavailability (%)	45.5 ± 11.0	-	

## Experimental Protocols

This section provides an overview of common experimental methodologies used to investigate the biological effects of **casticin**.

### Cell Viability Assay (MTT Assay)

This assay is used to assess the cytotoxic effects of **casticin** on cancer cell lines.



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## References

- 1. Casticin Inhibits A375.S2 Human Melanoma Cell Migration/Invasion through Downregulating NF- $\kappa$ B and Matrix Metalloproteinase-2 and -1 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. biocompare.com [biocompare.com]
- 3. Casticin attenuates liver fibrosis and hepatic stellate cell activation by blocking TGF- $\beta$ /Smad signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 4. e-century.us [e-century.us]
- 5. researchgate.net [researchgate.net]
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